

# A Technical Guide to 4-Methylcyclohexan-1-ol: Commercial Availability and Synthetic Methodologies

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## Compound of Interest

Compound Name: 4-Methylcycloheptan-1-ol

Cat. No.: B15260595

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A Note on Nomenclature: Initial searches for "**4-Methylcycloheptan-1-ol**" yielded limited results, suggesting a potential typographical error in the query. The vast majority of commercially available and scientifically documented compounds correspond to "4-Methylcyclohexan-1-ol." This guide will focus on the latter, providing a comprehensive overview for researchers, scientists, and drug development professionals.

## Commercial Availability

4-Methylcyclohexan-1-ol is readily available from a variety of chemical suppliers as a mixture of cis and trans isomers. The compound is typically offered in various quantities and purities to suit diverse research and development needs. Below is a summary of offerings from prominent suppliers.

Supplier	Product Name	CAS Number	Purity	Available Quantities
Thermo Scientific Chemicals	4-Methylcyclohexanol, 99%, mixture of cis and trans	589-91-3	99%	250 g
Thermo Scientific Chemicals	4-Methylcyclohexanol, cis + trans, 98%	589-91-3	98%	50 mL, 250 mL, 1000 mL[1]
Molport	4-methylcyclohexanol-1-ol	589-91-3; 7731-28-4	95.00%	Milligram quantities[2]
Matrix Fine Chemicals	4-METHYLCYCLOHEXAN-1-OL	589-91-3	Not Specified	Small and large quantities (quote required)[3]
TCI America	cis-4-Methylcyclohexanol	7731-28-4	Not Specified	Inquire for details[4]
ChemicalBook	4-Methylcyclohexanol	589-91-3	Not Specified	Various (5ml to 1000g)[5]

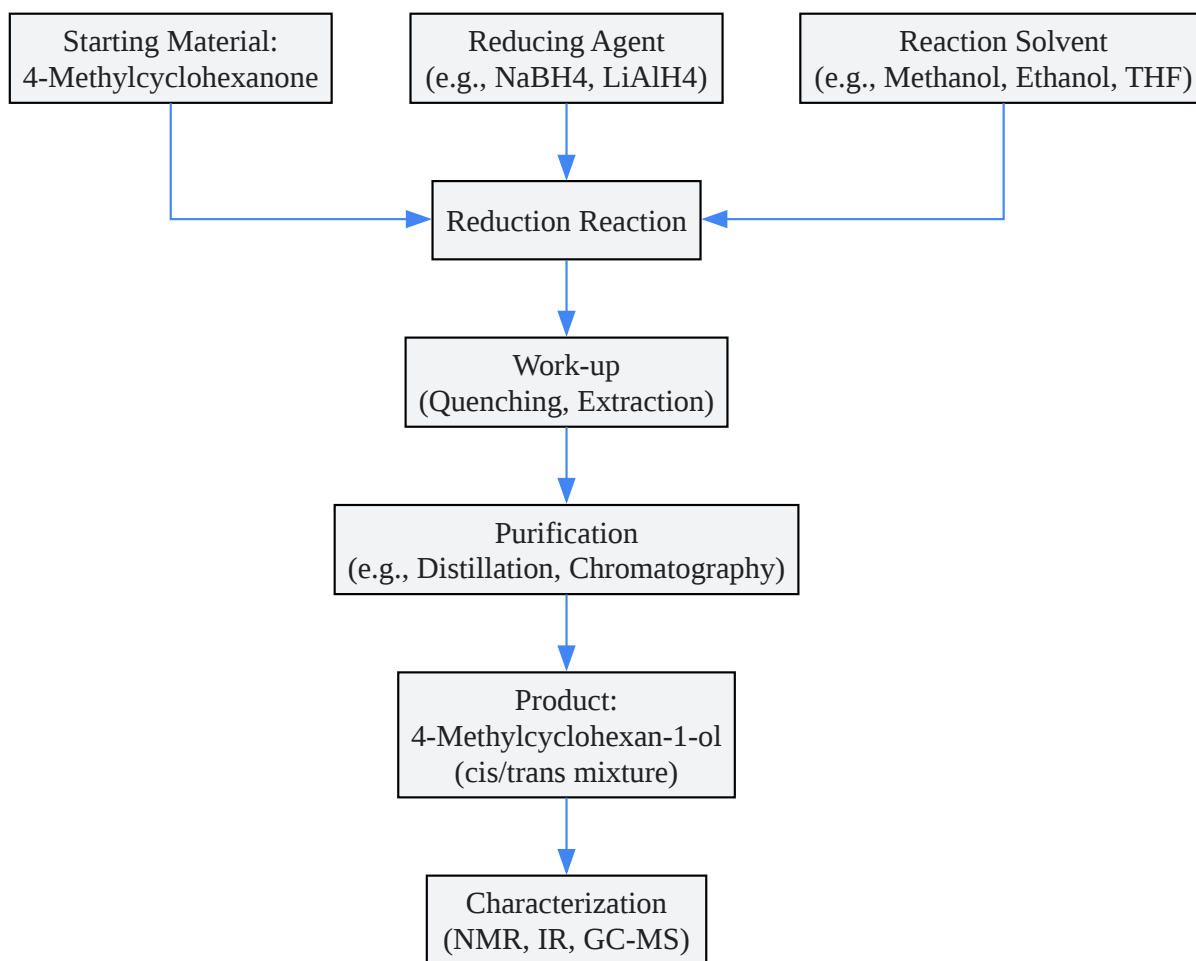
## Physicochemical Properties

Understanding the physical and chemical properties of 4-Methylcyclohexan-1-ol is crucial for its application in experimental settings.

Property	Value	Source
Molecular Formula	C7H14O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	114.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	171.0°C to 173.0°C	<a href="#">[6]</a>
Melting Point	-41.0°C	<a href="#">[6]</a>
Density	0.9200 g/mL	<a href="#">[6]</a>
Flash Point	68°C to 70°C	<a href="#">[6]</a> <a href="#">[7]</a>
Solubility	Poor in water	<a href="#">[7]</a>
Appearance	Colorless to yellow liquid	<a href="#">[6]</a>

## Experimental Protocols & Synthesis

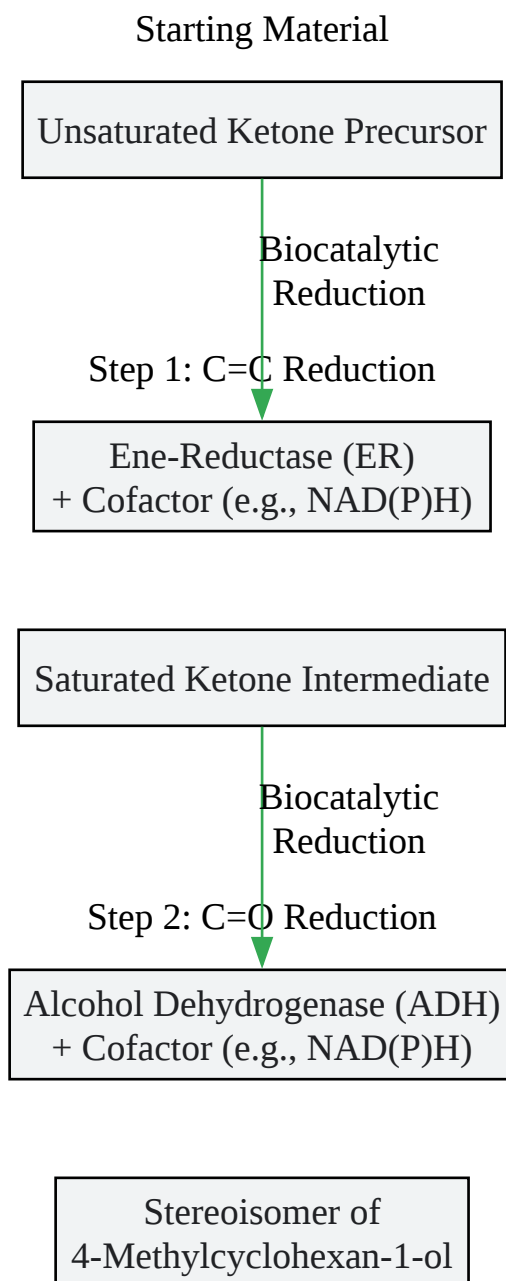
While detailed, step-by-step synthesis protocols for 4-methylcyclohexan-1-ol are not extensively detailed in the provided search results, the general synthetic approach involves the reduction of a corresponding ketone. A generalized workflow for such a chemical transformation is outlined below.



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Caption: Generalized workflow for the synthesis of 4-methylcyclohexan-1-ol.

A more advanced, stereoselective synthesis can be achieved through enzymatic reactions. For instance, a one-pot, multi-enzymatic synthesis has been described for the four stereoisomers of 4-methylheptan-3-ol, a structurally related compound.[8] This process utilizes an ene-reductase and an alcohol dehydrogenase to control the stereochemistry at two chiral centers. [8] A similar enzymatic approach could potentially be adapted for the stereospecific synthesis of 4-methylcyclohexan-1-ol isomers.



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Caption: Conceptual pathway for enzymatic synthesis of 4-methylcyclohexan-1-ol.

## Safety and Handling

4-Methylcyclohexan-1-ol is a combustible liquid and may form explosive vapor/air mixtures above 70°C.[7] It is harmful if swallowed, in contact with skin, or inhaled.[7] It also causes skin

and serious eye irritation and may cause respiratory irritation.[7] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

## Biological Significance and Applications

While the search results do not detail specific signaling pathways directly involving 4-methylcyclohexan-1-ol, it belongs to the class of secondary alcohols and cyclic compounds that are common structural motifs in biologically active molecules. For example, menthol, a related substituted cyclohexanol, has a well-documented biosynthetic pathway and various physiological effects.[9] The synthesis of pheromones, such as 4-isopropyl-1-methyl-2-cyclohexen-1-ol, further highlights the importance of substituted cyclohexanols in chemical ecology.[10] 2-Methylcyclohexanol, another analog, has been used to study the effect of organic solvents on epoxide hydrolase.[1] These examples suggest that 4-methylcyclohexan-1-ol could be a valuable building block or test compound in medicinal chemistry and drug discovery.

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